

Molecular formula and weight of 4-Amino-2'-methylbiphenyl

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Compound of Interest

Compound Name: 4-Amino-2'-methylbiphenyl

Cat. No.: B072243

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An In-depth Technical Guide to 4-Amino-2'-methylbiphenyl

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-Amino-2'-methylbiphenyl**, a key chemical intermediate with significant applications in organic synthesis and pharmaceutical development. This document details the compound's fundamental molecular and physical properties, provides established protocols for its synthesis and characterization, and explores its applications, particularly in the context of drug discovery. The content is structured to deliver actionable insights and methodologies for professionals in the field, supported by authoritative references and data visualizations to ensure scientific integrity and practical utility.

Introduction

4-Amino-2'-methylbiphenyl, also known by its IUPAC name 4-(2-methylphenyl)aniline, is an aromatic amine derivative of biphenyl.^[1] Its structure, featuring a biphenyl core with an amino group and a methyl group on opposing phenyl rings, makes it a versatile building block in the synthesis of more complex molecules. The strategic placement of these functional groups allows for a variety of chemical transformations, rendering it a valuable precursor in the development of novel compounds, including active pharmaceutical ingredients (APIs). This

guide will serve as a detailed resource for understanding and utilizing this compound in a laboratory and developmental setting.

Core Molecular and Physical Properties

A thorough understanding of the fundamental properties of **4-Amino-2'-methylbiphenyl** is critical for its effective application. These properties dictate its reactivity, solubility, and handling requirements.

Molecular Formula and Weight

The chemical identity of **4-Amino-2'-methylbiphenyl** is defined by its molecular formula and weight, which are essential for stoichiometric calculations in synthesis and for analytical characterization.

Property	Value	Source
Molecular Formula	C13H13N	[1] [2] [3]
Molecular Weight	183.25 g/mol	[1] [2] [3]
Molar Mass	183.249 g/mol	
Exact Mass	183.104799419 Da	[1]

Chemical Identifiers

For unambiguous identification and cross-referencing in databases and literature, the following identifiers are crucial:

Identifier	Value	Source
CAS Number	1204-41-7	[4]
PubChem CID	136799	[1][5]
IUPAC Name	4-(2-methylphenyl)aniline	[1][3]
InChI	InChI=1S/C13H13N/c1-10-4-2-3-5-13(10)11-6-8-12(14)9-7-11/h2-9H,14H2,1H3	[1]
InChIKey	QBYQOTZDHUGJAZ-UHFFFAOYSA-N	[1]
SMILES	<chem>CC1=CC=CC=C1C2=CC=C(C=C2)N</chem>	[1]

Synthesis and Characterization

The synthesis of **4-Amino-2'-methylbiphenyl** is a key process for its utilization. While various synthetic routes exist, palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura coupling, are among the most efficient and widely used methods.[6]

General Synthesis Workflow: Suzuki-Miyaura Coupling

The Suzuki-Miyaura coupling provides a robust method for the formation of carbon-carbon bonds, making it ideal for the synthesis of biphenyl derivatives.[6] A general workflow for the synthesis of a biphenyl derivative using a boronic acid and an aryl halide is outlined below.

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References

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